

Trimethyl Orthobenzoate: A Technical Guide to Laboratory Hazards and Toxicity

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Compound of Interest

Compound Name: Trimethyl orthobenzoate

Cat. No.: B1683259

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential hazards and toxicity of **trimethyl orthobenzoate** in a laboratory setting. The information is compiled to ensure safe handling, storage, and emergency response, tailored for professionals in research and drug development.

Chemical and Physical Properties

Trimethyl orthobenzoate, with CAS number 707-07-3, is a combustible, colorless liquid.^{[1][2]} It is known to be moisture-sensitive.^{[1][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₄ O ₃	[2][4][5]
Molecular Weight	182.22 g/mol	[1][3][4][5]
Appearance	Clear, colorless liquid	[1][2]
Boiling Point	87-88 °C @ 7 mmHg	[1][3][6]
Density	1.061 g/mL at 25 °C	[3][6]
Flash Point	82 °C / 179.6 °F	[5][7]
Refractive Index	n ₂₀ /D 1.489	[3]
Solubility	Soluble in organic solvents.[6] No information available on water solubility.[5]	
Stability	Stable under normal temperatures and pressures. [1] Sensitive to moisture.[1][3]	

Hazard Identification and GHS Classification

Trimethyl orthobenzoate is classified as a hazardous chemical.[7] The primary hazards are its combustibility and its irritant effects on the skin, eyes, and respiratory system.[1][2][4][7]

GHS Classification Summary

Hazard Class	Category	Hazard Statement	References
Flammable Liquids	Category 4	H227: Combustible liquid	[7] [8] [9] [10]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2] [4] [7] [8] [10]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	[2] [4] [7] [8] [10]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2] [4] [7] [8] [10]

Signal Word: Warning[\[7\]](#)[\[8\]](#)[\[10\]](#)

Toxicological Information

The toxicological properties of **trimethyl orthobenzoate** have not been fully investigated.[\[1\]](#)
[\[11\]](#) No acute toxicity data, such as LD50 or LC50 values, are currently available.[\[1\]](#)[\[2\]](#)
However, the available information consistently indicates that it is an irritant.

Summary of Toxicological Effects

Exposure Route	Effect	References
Inhalation	May cause respiratory tract irritation.[1][2][4] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[2][7]	
Skin Contact	Causes skin irritation.[1][2][4][7]	
Eye Contact	Causes serious eye irritation.[1][2][4][7]	
Ingestion	The toxicological properties have not been fully investigated, but it may cause digestive tract irritation.[1]	
Chronic Exposure	No information found.[1]	
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[1]	
Sensitization	No information available.[7]	

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **trimethyl orthobenzoate** are not publicly available. However, standard OECD (Organisation for Economic Co-operation and Development) guidelines are typically followed for chemical hazard assessment.

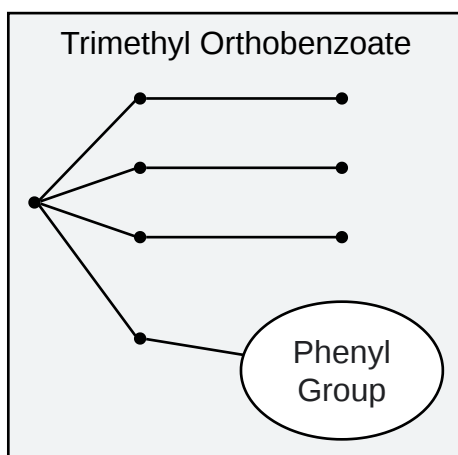
General Methodology for Key Experiments:

- **Acute Oral Toxicity (OECD 423):** This method involves the administration of the substance to fasted animals in a stepwise procedure. The starting dose level is selected from one of four fixed levels and the outcome (mortality or evident toxicity) determines the next step.

- Acute Dermal Irritation/Corrosion (OECD 404): This test involves applying the substance to the shaved skin of an animal and observing for signs of erythema and edema at specified intervals.
- Acute Eye Irritation/Corrosion (OECD 405): The substance is applied to the eye of an animal, and the degree of eye irritation/corrosion is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals.

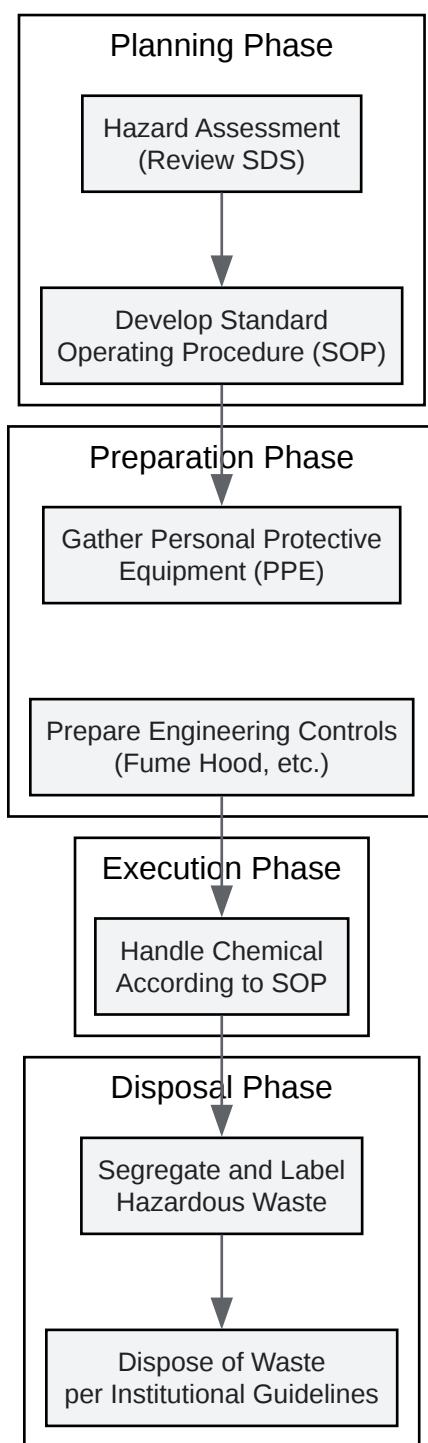
Signaling Pathways and Workflows

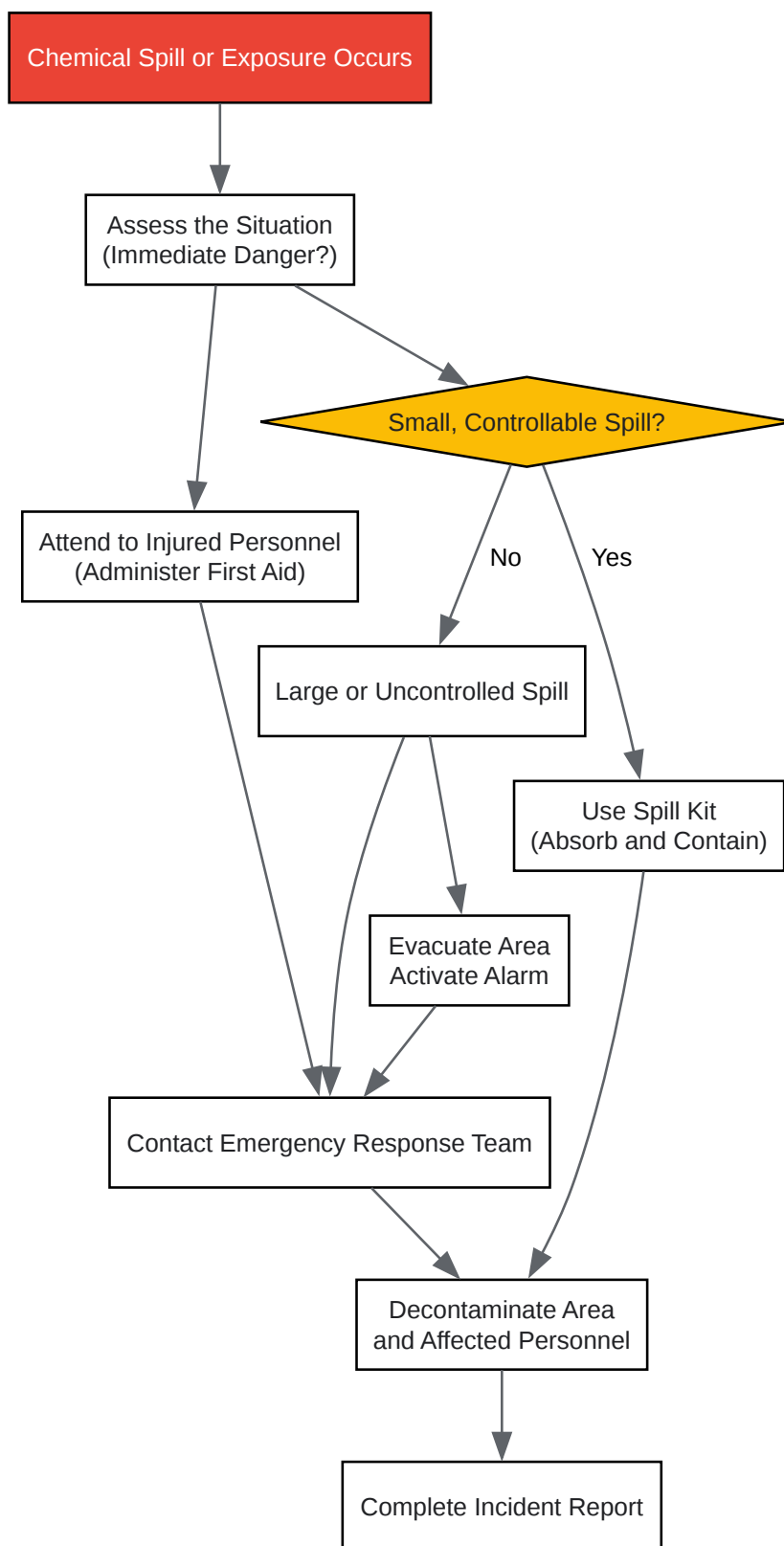
The following diagrams illustrate the chemical structure and a general workflow for handling hazardous chemicals in a laboratory setting.



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Caption: Chemical structure of **trimethyl orthobenzoate**.





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- To cite this document: BenchChem. [Trimethyl Orthobenzoate: A Technical Guide to Laboratory Hazards and Toxicity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683259#potential-hazards-and-toxicity-of-trimethyl-orthobenzoate-in-a-lab-setting]

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